

Optimizing spray volume and surfactants for Fenoxaprop-p-ethyl efficacy

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Compound of Interest

Compound Name: Fenoxaprop-ethyl

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Technical Support Center: Optimizing Fenoxaprop-p-ethyl Efficacy

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to optimize the efficacy of Fenoxaprop-p-ethyl in experimental settings. The information is presented in a question-and-answer format to directly address specific issues related to spray volume and surfactant use.

Frequently Asked Questions (FAQs)

Q1: What is the general relationship between spray volume and the efficacy of Fenoxaprop-p-ethyl?

There is a negative relationship between the spray volume and the efficacy of Fenoxaprop-p-ethyl.^{[1][2]} Lower spray volumes, which create smaller and more concentrated spray droplets, are generally necessary to achieve optimal performance of the herbicide.^{[1][2]} Increasing the spray volume can lead to a significant increase in the effective dose required to achieve 50% control (ED50) of target weeds.^{[1][2]}

Q2: How do surfactants influence the efficacy of Fenoxaprop-p-ethyl?

Surfactants can improve the activity of Fenoxaprop-p-ethyl by reducing the surface tension of the spray solution. This leads to increased retention and a larger spreading area of the spray droplets on the leaf surface, which in turn enhances herbicide penetration into the leaf tissue. [1] However, the effectiveness of a surfactant is dependent on its type, concentration, and the spray volume used.[1][2]

Q3: Are there specific recommendations for using bio-surfactants with Fenoxaprop-p-ethyl?

Yes, studies with the bio-surfactants rhamnolipid and surfactin have shown different optimal usage patterns. Rhamnolipid performs better at low concentrations in a low-volume spray solution.[1][2] In contrast, surfactin is more effective at high concentrations in a low-volume spray solution.[1]

Q4: Can tank-mixing Fenoxaprop-p-ethyl with other herbicides affect its performance?

Yes, tank-mixing Fenoxaprop-p-ethyl with certain broadleaf herbicides can lead to antagonistic effects, reducing its efficacy.[3][4] For instance, combinations with 2,4-D, mecoprop, or metsulfuron-methyl have been shown to be antagonistic.[3][4] The activity of Fenoxaprop-p-ethyl generally decreases as the dose of the broadleaf herbicide in the mixture increases.[4] However, some herbicides like carfentrazone-ethyl have been found to be compatible tank-mix partners.[3]

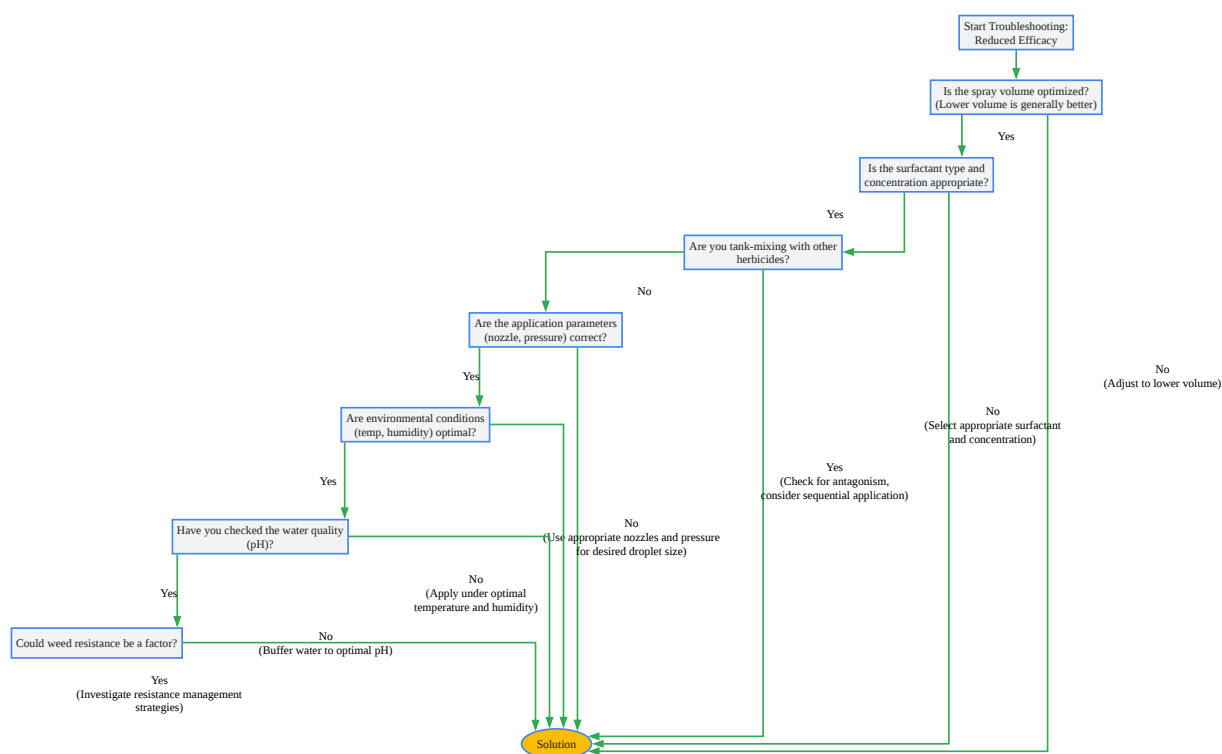
Q5: What is the optimal timing for applying Fenoxaprop-p-ethyl?

The optimal time for application is when the target grassy weeds are in the 4-5 leaf stage, which typically corresponds to 30-35 days after sowing.[5] Fenoxaprop-p-ethyl has a wide application window, from the 2-leaf to the tillering stage of annual grasses.[5]

Troubleshooting Guide

Problem: Reduced efficacy of Fenoxaprop-p-ethyl application.

This guide will help you troubleshoot potential causes for the poor performance of your Fenoxaprop-p-ethyl experiments.



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Caption: Troubleshooting workflow for reduced Fenoxaprop-p-ethyl efficacy.

Data Presentation

Table 1: Effect of Spray Volume on the Efficacy (ED50) of Fenoxaprop-p-ethyl without Surfactant

Spray Volume (L/ha)	ED50 (g a.i./ha)
60	44.7
120	-
240	-
480	72.1

ED50: The dose of herbicide required to cause a 50% reduction in sterile oat dry matter. Data from a greenhouse experiment on *Avena sterilis* subsp. *ludoviciana*.[\[1\]](#)[\[2\]](#)

Table 2: Effect of Bio-surfactants and Spray Volume on the Efficacy (ED50) of Fenoxaprop-p-ethyl

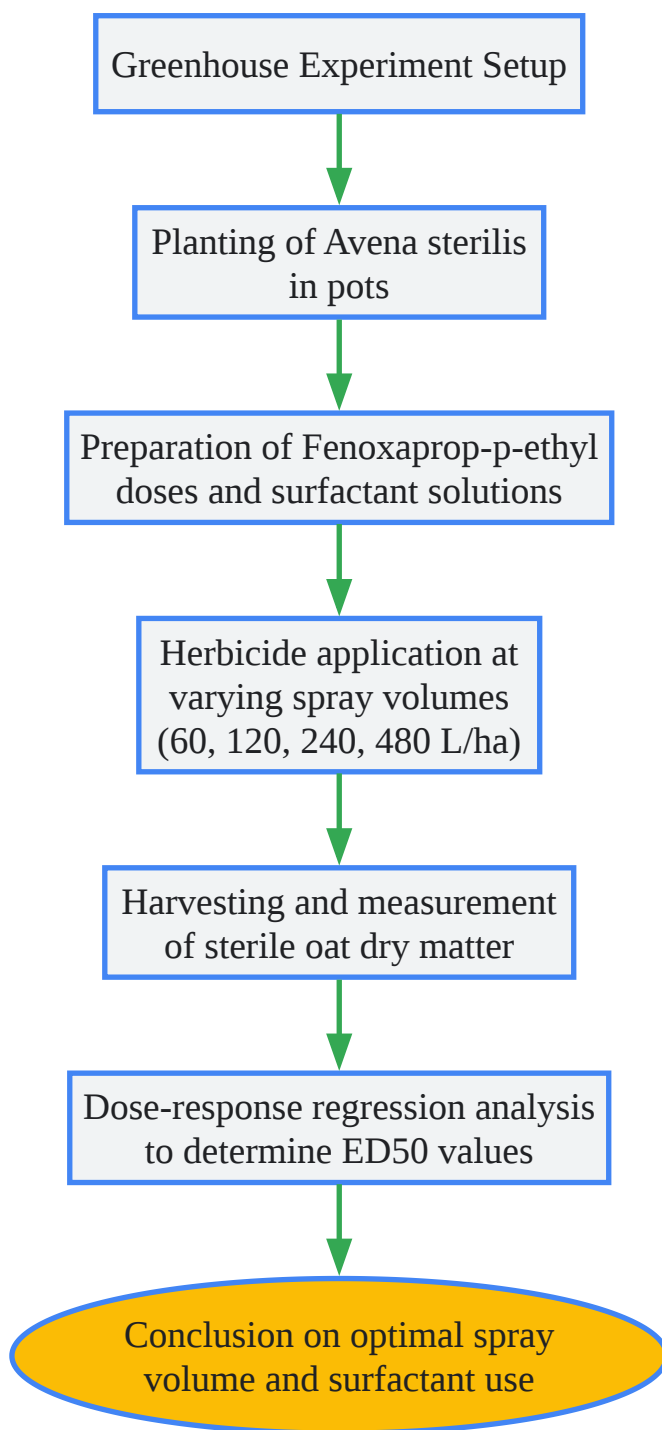
Surfactant	Surfactant Concentration (% v/v)	Spray Volume (L/ha)	ED50 (g a.i./ha)
Rhamnolipid	0.05	120	13.1
Rhamnolipid	0.1	120	12.1
Rhamnolipid	0.2	120	12.5
Surfactin	0.1	60	12.5
Surfactin	0.2	60	12.4
Surfactin	0.4	60	13.1
Surfactin	0.8	60	11.9

ED50: The dose of herbicide required to cause a 50% reduction in sterile oat dry matter. Data from a greenhouse experiment on *Avena sterilis* subsp. *ludoviciana*.[\[1\]](#)

Experimental Protocols

Key Experiment: Assessing the Efficacy of Bio-surfactants and Spray Volume on Fenoxaprop-p-ethyl Performance

This section details the methodology used in a key study to evaluate the impact of spray volume and bio-surfactants on the efficacy of Fenoxaprop-p-ethyl against sterile oat (*Avena sterilis* subsp. *ludoviciana*).[\[1\]](#)[\[2\]](#)



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Caption: Experimental workflow for assessing Fenoxaprop-p-ethyl efficacy.

1. Plant Material and Growth Conditions:

- Sterile oat seeds were planted in pots containing a mixture of soil, sand, and compost.

- Plants were grown in a greenhouse under controlled temperature (16 ± 5 °C) and relative humidity ($32\% \pm 9\%$).^[1]

2. Herbicide and Surfactant Preparation:

- A commercial formulation of Fenoxaprop-p-ethyl (Puma Super® EW 7.5%) was used.^[1]
- A range of herbicide doses was prepared: 0, 18.75, 37.5, 56.25, 75, and 93.75 g a.i./ha.^{[1][2]}
- Two bio-surfactants, rhamnolipid and surfactin, were used at various concentrations relative to their critical micelle concentration (CMC).^{[1][2]}

3. Herbicide Application:

- Treatments were applied using a cabinet sprayer equipped with different flat fan nozzles (1100075, 110015, 11003, and 11006) to achieve the desired spray volumes of 60, 120, 240, and 480 L/ha.^[1]

4. Data Collection and Analysis:

- The above-ground biomass of the sterile oat was harvested at a set time after treatment.
- The dry matter of the harvested plants was determined after oven-drying.
- A dose-response curve was generated by regressing the dry matter against the herbicide doses to calculate the ED50 value, which is the dose required for 50% control of the sterile oat.^{[1][2]}

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